

# Application Notes: Sodium o-Cresolate in Agricultural Chemical Production

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Sodium o-cresolate*

Cat. No.: *B1260490*

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## Introduction

**Sodium o-cresolate** ( $C_7H_7NaO$ ) is a key chemical intermediate derived from o-cresol, a methylphenol.<sup>[1]</sup> It serves as a valuable precursor in various organic synthesis pathways, particularly in the production of phenoxy herbicides, a class of systemic herbicides used to control broadleaf weeds.<sup>[2]</sup> Its primary application in the agrochemical industry is in the synthesis of 2-methyl-4-chlorophenoxyacetic acid (MCPA) and its corresponding sodium salt (MCPA-Na), which are widely used herbicidal active ingredients.<sup>[2][3]</sup>

The synthesis process leverages the reactivity of **sodium o-cresolate** as a nucleophile in an etherification reaction with a chloroacetate species. This is typically followed by a chlorination step to yield the final herbicidal compound. The use of **sodium o-cresolate** provides an efficient pathway to introduce the o-tolyloxy moiety into the final molecule.

## Key Applications

- **Intermediate for MCPA Synthesis:** The most significant application of **sodium o-cresolate** is as a starting material for the production of MCPA (2-methyl-4-chlorophenoxyacetic acid) and its salts.<sup>[2]</sup> The process involves the reaction of **sodium o-cresolate** with sodium chloroacetate to form an intermediate, which is then chlorinated.<sup>[4]</sup>
- **Production of other Phenoxy Herbicides:** While MCPA is the primary example, the underlying chemistry can be adapted for the synthesis of other related phenoxy herbicides.

- Farm Premise Disinfectants: In a broader context, sodium cresylate (a mixture including **sodium o-cresolate**) is an active ingredient in some farm premise cleaners and disinfectants used in livestock and poultry operations.[5]

### Chemical Properties of **Sodium o-Cresolate**

A summary of the key chemical properties of **sodium o-cresolate** is provided below.

Property	Value
Molecular Formula	C <sub>7</sub> H <sub>7</sub> NaO
Molecular Weight	130.12 g/mol [2]
Appearance	White crystalline solid[1]
Boiling Point	516.7°C at 760 mmHg[6]
Density	1.03 g/cm <sup>3</sup> [6]
LogP (Partition Coefficient)	2.13880[2][6]

## Experimental Protocols

### Protocol 1: Synthesis of Sodium 2-methyl-4-chlorophenoxyacetate (MCPA-Na) via Etherification and Chlorination

This protocol outlines the synthesis of MCPA-Na starting from o-cresol. The process is divided into two main stages: the formation of sodium 2-methylphenoxyacetate via etherification, followed by chlorination.

#### Stage 1: Etherification of **Sodium o-Cresolate**

This stage involves the reaction of **sodium o-cresolate** (formed in situ from o-cresol and sodium hydroxide) with sodium chloroacetate.

#### Materials:

- o-Cresol

- Sodium hydroxide (NaOH)
- Sodium chloroacetate ( $\text{CH}_2\text{ClCO}_2\text{Na}$ )
- Water
- Reaction vessel (etherification reactor) equipped with heating, stirring, and a dropping funnel.

**Procedure:**

- Charge the etherification reactor with o-cresol and sodium hydroxide in a molar ratio of approximately 1:1.[\[4\]](#)
- Initiate neutralization reaction to form **sodium o-cresolate** in situ.
- Once the formation of sodium phenolate is complete, begin the dropwise addition of sodium chloroacetate solution.[\[4\]](#)
- Maintain the reaction temperature between 125-140°C.[\[4\]](#)
- Continue the reaction with stirring for a period of 8-10 hours to yield sodium 2-methylphenoxyacetate.[\[4\]](#)
- After the reaction, the product can be purified by distillation to remove unreacted starting materials and byproducts.[\[4\]](#)

**Reaction Parameters for Etherification**

Parameter	Value / Condition
Reactants	o-Cresol, Sodium Hydroxide, Sodium Chloroacetate
Molar Ratio (o-cresol:NaOH)	1:1[4]
Temperature	125 - 140°C[4]
Reaction Time	8 - 10 hours[4]
Product	Sodium 2-methylphenoxyacetate

### Stage 2: Chlorination and Final Product Formation

This stage involves the chlorination of the intermediate product from Stage 1.

#### Materials:

- Sodium 2-methylphenoxyacetate
- Hydrochloric acid (for acidification, if isolating the acid form)
- Chlorinating agent (e.g., chlorine gas)
- Reaction vessel (chlorination reactor)

#### Procedure:

- Transfer the sodium 2-methylphenoxyacetate from the etherification stage to the chlorination reactor.
- If desired, acidify the intermediate with hydrochloric acid.[4]
- Introduce the chlorinating agent to the reaction mixture under controlled conditions to perform selective chlorination at the para-position of the aromatic ring.
- The reaction yields 2-methyl-4-chloro-sodium phenoxy acetate (MCPA-Na).

- The final product can be formulated into various preparations, such as water-soluble granules or aqueous solutions.[7]

#### Protocol 2: Alternative 'One-Pot' Synthesis of 2-Methylphenoxyacetic Acid

This method synthesizes the acid form by controlling the pH during the reaction of o-cresol and chloroacetic acid.

#### Materials:

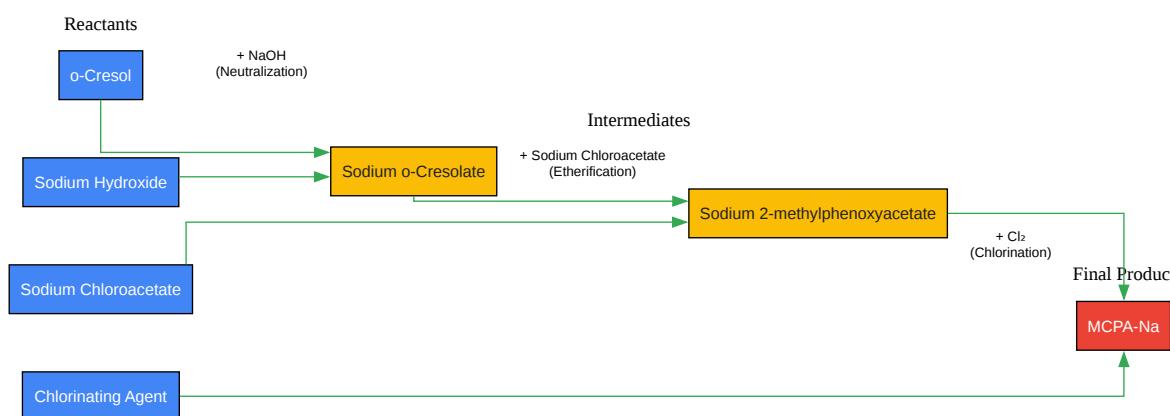
- o-Cresol
- Sodium hydroxide (liquid caustic soda)
- 73% Chloroacetic acid aqueous solution
- Hydrochloric acid
- Reaction kettle with stirring and pH monitoring

#### Procedure:

- Pour o-cresol and liquid caustic soda into the reaction kettle in a 1:1 ratio.[8]
- While stirring, begin the dropwise addition of a 73% chloroacetic acid aqueous solution.[8]
- Monitor the pH of the reaction mixture. When the pH drops to between 8 and 9, begin the simultaneous dropwise addition of liquid caustic soda to maintain the pH in the range of 9-10.[8]
- Once the addition of chloroacetic acid is complete, adjust the final pH to 9-10 using liquid caustic soda and then stop the addition.[8]
- Maintain the temperature for 0.5 hours to ensure the reaction is complete, yielding a solution of sodium 2-methylphenoxyacetate.[8]
- Cool the solution to room temperature and acidify by dropwise addition of hydrochloric acid to a pH of 1-2.[8]

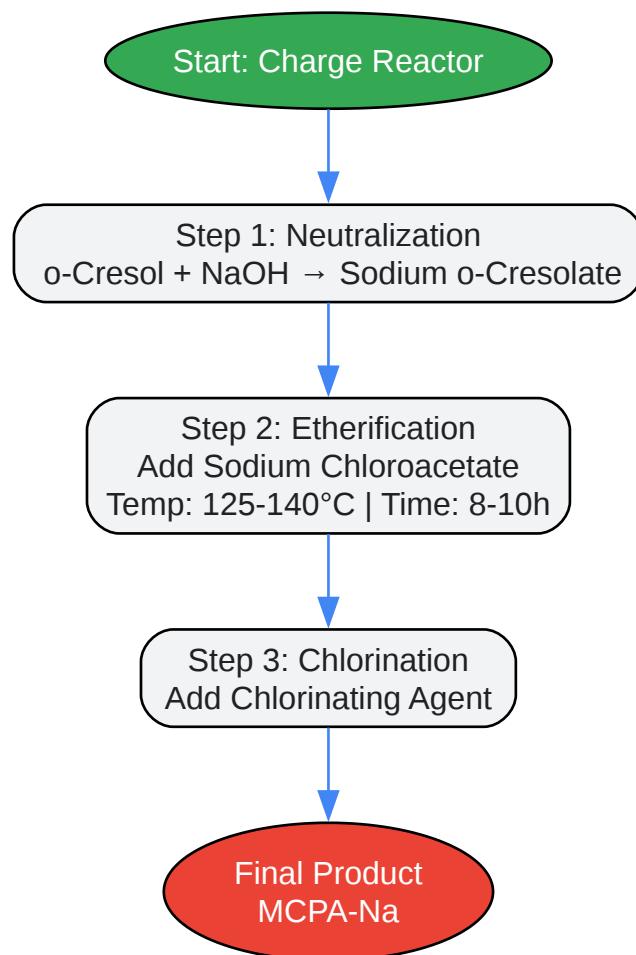
- A white solid of 2-methylphenoxyacetic acid will precipitate.
- Isolate the product by suction filtration and wash with water.[8]

## Visualizations



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Caption: Synthesis pathway of MCPA-Na from o-cresol.



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Caption: Experimental workflow for MCPA-Na synthesis.

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